

# 2-ethyl-1-pentene structural formula visualization

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## Compound of Interest

Compound Name: 2-Ethyl-1-pentene

Cat. No.: B13815229

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## Structural Visualization of 2-Ethyl-1-Pentene

The molecular structure of **2-ethyl-1-pentene** ( $C_7H_{14}$ ) is characterized by a primary five-carbon chain, known as a pentene backbone.<sup>[1]</sup> A double bond is located between the first and second carbon atoms of this chain, designating it as a "-1-pentene".<sup>[1]</sup> An ethyl group ( $-CH_2CH_3$ ) is attached as a substituent to the second carbon atom of the pentene chain.<sup>[1]</sup>

The systematic naming "**2-ethyl-1-pentene**" precisely describes this arrangement: "pent" indicates a five-carbon parent chain, "-ene" signifies the presence of a double bond, "1-" specifies the double bond's position, and "2-ethyl" denotes the attachment of an ethyl group at the second carbon.<sup>[1]</sup> The molecular formula of this compound is  $C_7H_{14}$ , and its molecular weight is approximately 98.19 g/mol.<sup>[2][3]</sup>

Below is a two-dimensional visualization of the **2-ethyl-1-pentene** structural formula, generated using the Graphviz DOT language.

*Caption: 2D structural formula of 2-ethyl-1-pentene.*

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## References

- 1. homework.study.com [homework.study.com]
- 2. 3-Methylidenehexane | C7H14 | CID 520668 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Pentene, 2-ethyl- [webbook.nist.gov]
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